

Operational Disposal Guide: (R)-2-Amino-2-methylpentanoic Acid[1][2]

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Compound of Interest

Compound Name: (R)-2-Amino-2-methyl-pentanoic acid

CAS No.: 110916-84-2

Cat. No.: B555764

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Executive Summary: Immediate Action Card

Chemical Identity: (R)-2-Amino-2-methylpentanoic acid (also known as (R)-

-methylnorvaline).[1][2] CAS Number: 110916-84-2 (Specific (R)-isomer); 26287-61-6 (Racemate).[1][2] Primary Hazard: Irritant (Skin, Eye, Respiratory).[2][3] Disposal Class: Hazardous Chemical Waste (Organic Solid). Prohibited: Do NOT dispose of down the drain or in regular trash.

Scenario	Immediate Action
Solid Waste	Collect in a dedicated HDPE or glass container labeled "Hazardous Waste - Solid Organic." ^[1] ^[2]
Liquid Waste	Segregate based on solvent (Aqueous vs. Organic). Adjust pH to neutral if necessary before storage.
Spill (< 10g)	Wear PPE (Gloves, Goggles, N95). ^[2] Gently sweep/scoop to avoid dust. ^[4] Wipe area with wet paper towels.
Skin Contact	Wash immediately with soap and water for 15 minutes. ^[1]

Chemical Profile & Hazard Identification

Understanding the chemical nature of the substance is the first step in safe disposal. (R)-2-Amino-2-methylpentanoic acid is a chiral

-methyl amino acid.^[1]^[2] Unlike standard proteinogenic amino acids, the

-methyl group provides resistance to enzymatic degradation, meaning it may persist longer in biological systems or the environment.^[2]

Physicochemical Properties

Property	Data
Molecular Formula	<code>ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"></code>
Molecular Weight	145.18 g/mol
Physical State	Solid (White to off-white powder)
Solubility	Soluble in water; slightly soluble in alcohol. [1] [2] [5] [6]
Acidity (pKa)	Zwitterionic nature; acts as a weak acid and weak base.

Hazard Classification (GHS)

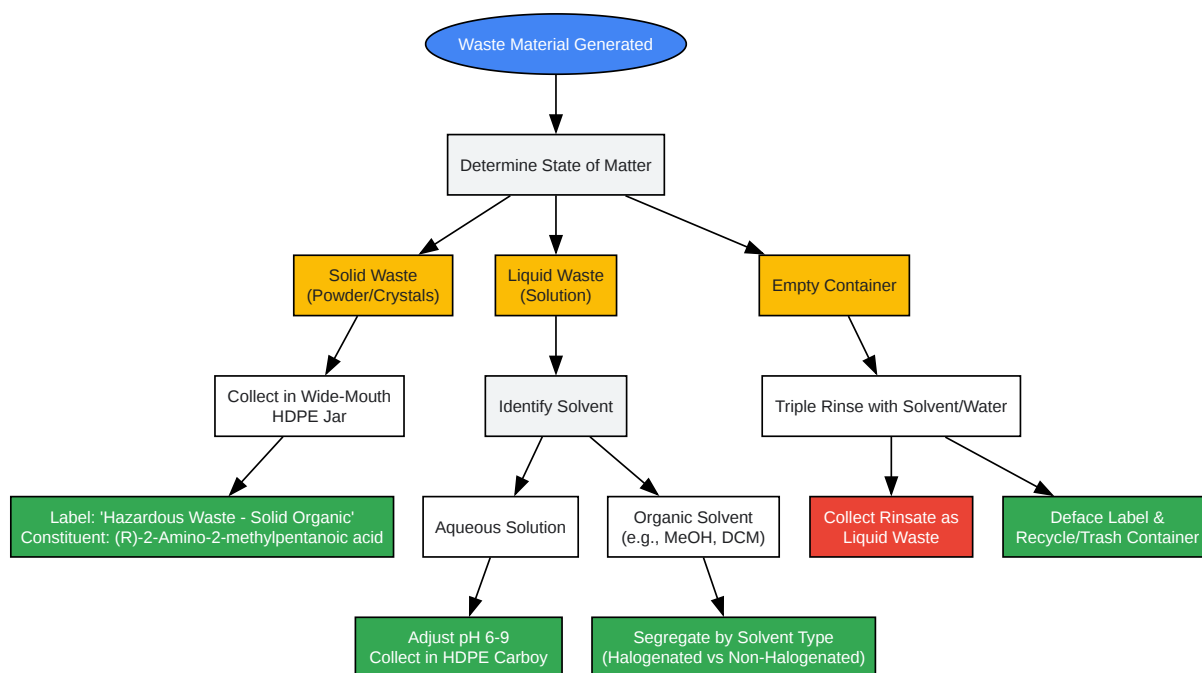
While often considered "low hazard" compared to toxic heavy metals, it is classified as an Irritant under GHS standards.[\[2\]](#)

- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Why this matters for disposal: Even "non-toxic" amino acids can disrupt local environmental nitrogen balances (eutrophication) or react with other waste stream components (e.g., nitrates) to form hazardous byproducts (e.g., nitrosamines).[\[2\]](#) Therefore, controlled incineration is the only acceptable disposal route.

Disposal Decision Logic & Protocol

The following flowchart illustrates the decision-making process for disposing of (R)-2-Amino-2-methylpentanoic acid.



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Figure 1: Decision tree for the segregation and disposal of (R)-2-Amino-2-methylpentanoic acid waste.[1][2]

Detailed Protocols

A. Solid Waste (Pure Substance)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid.[1][2] Avoid metal containers if the substance is potentially acidic or wet.
- Labeling: Affix a hazardous waste tag immediately.
 - Chemical Name: Write out the full name. Do not use abbreviations like "Me-Norvaline."

- Hazard Checkbox: Mark "Irritant."[\[2\]](#)
- Storage: Keep the container closed when not in use. Store in a secondary containment tray to capture potential spills.

B. Liquid Waste (Solutions)

Critical Rule: Never pour amino acid solutions down the sink.

- Aqueous Solutions:
 - Check pH. If highly acidic or basic (due to buffers), neutralize to pH 6–9 to prevent reaction with other wastes in the collection drum.
 - Dispose of in a container labeled "Aqueous Waste - Organic Contaminants."[\[2\]](#)
- Organic Solutions:
 - If dissolved in methanol, acetonitrile, or dichloromethane, the solvent dictates the waste stream.[\[2\]](#)
 - Non-Halogenated: (e.g., Methanol/Ethanol) -> Red Can/Drum.[\[2\]](#)
 - Halogenated: (e.g., DCM/Chloroform) -> Yellow Can/Drum.[\[2\]](#)

C. Contaminated Packaging[\[1\]](#)

- Triple Rinse: Rinse the empty bottle three times with a solvent capable of dissolving the residue (water or methanol).
- Rinsate Disposal: Pour the rinse liquid into the appropriate liquid waste container (see Section B).
- Defacing: Cross out the original label or remove it entirely.
- Final Disposal: The rinsed, defaced container can now be recycled or thrown in regular trash, depending on local facility rules.

Spill Response & Safety

Goal: Containment without generating airborne dust.[3][4][8][9]

Personal Protective Equipment (PPE)[2][8][11]

- Respiratory: N95 or P100 particulate respirator (crucial for powders to prevent inhalation irritation).[2]
- Eyes: Chemical splash goggles (safety glasses are insufficient for fine powders).[2]
- Skin: Nitrile gloves (standard 4-mil thickness is sufficient) and a lab coat.[2]

Spill Cleanup Procedure

- Isolate: Mark the area. If the spill is large (>100g), evacuate and contact EHS.
- Suppress Dust: Do not dry sweep.[2] Cover the spill with wet paper towels or use a dust suppressant (like moist sand).
- Collect: Gently scoop the wet material into a waste container.
- Decontaminate: Wipe the surface with water and a mild detergent. Amino acids are water-soluble and clean up easily.[2]
- Dispose: Place all cleanup materials (towels, gloves) into the solid hazardous waste bin.

References

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